

comparative dissipation half-lives of spiromesifen across crops

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Compound Focus: Spiromesifen

CAS No.: 283594-90-1

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Dissipation Half-Lives of Spiroxamine in Various Crops

Crop	Half-Life (DT ₅₀)	Experimental Conditions / Notes	Citation
Strawberry	4.71 days	Open-field; first-order kinetics	[1]
Grapes	~7 days	Residues halved about 7 days after application	[2]
Cucumber	~2 days	Open-field; first-order decay process	[3]
Wheat	Reduced by up to 60%	Presence of humic acids or nitrophenols under biotic stress	[4]

Common Experimental Protocols for Residue Analysis

The studies on spiroxamine employed similar, well-established methodologies for quantifying pesticide residues, primarily based on the **QuEChERS** approach and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

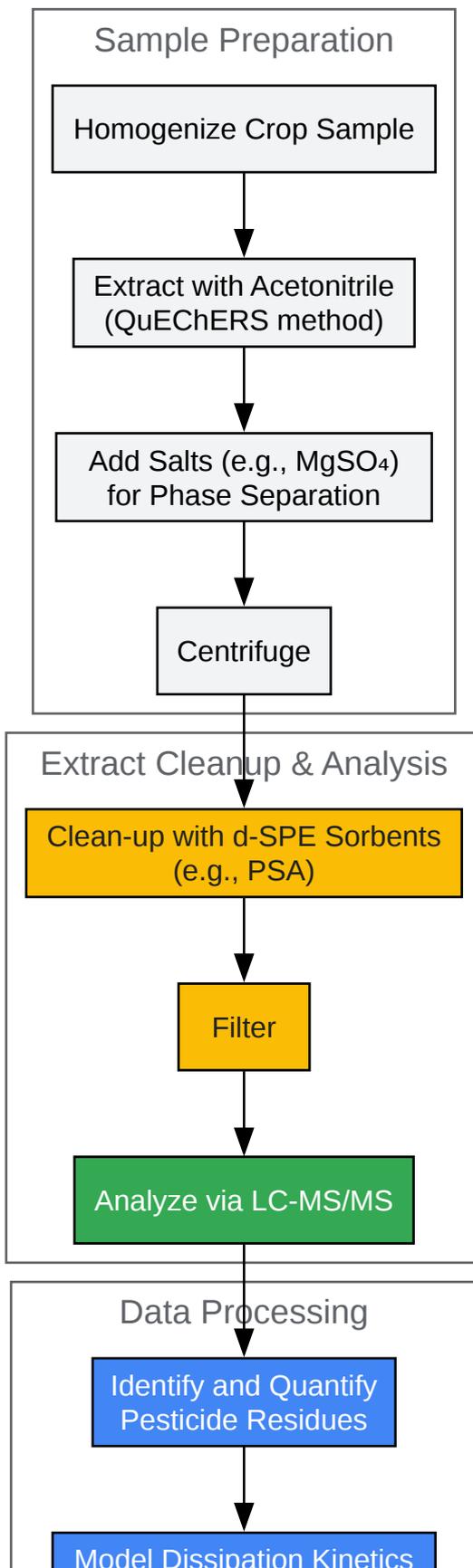
- Extraction:** The common method is a modified **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedure. This typically involves extracting the homogenized crop sample with

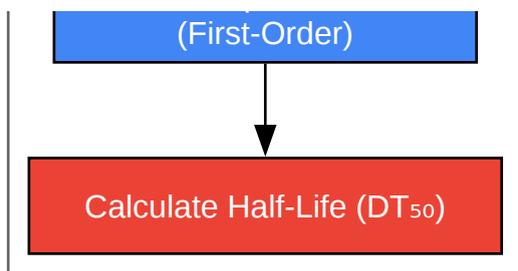
acetonitrile, followed by a liquid-liquid partitioning step induced by adding salts like magnesium sulfate (MgSO_4) and sodium acetate [1] [5] [3].

- **Cleanup:** The extract is often purified using dispersive solid-phase extraction (d-SPE) with sorbents such as **Primary Secondary Amine (PSA)** and more MgSO_4 to remove interfering compounds [5].
- **Analysis and Quantification:** The final determination is performed using **Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS)**. This technique is favored for its high sensitivity, selectivity, and ability to confirm analyte identity with a low limit of quantification (LOQ), often as low as **0.001 mg/kg** [1] [3]. The dissipation kinetics are typically found to follow a **first-order kinetic model** [1] [3].

The following flowchart illustrates the general workflow of this analytical process.

Experimental Workflow for Pesticide Residue Analysis





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